

"Molecular weight and formula of 2-fluoro-1-(3-pyridinyl)ethanone"

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Compound of Interest

Compound Name: *Ethanone, 2-fluoro-1-(3-pyridinyl)-*
(9CI)

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An In-depth Technical Guide to 2-fluoro-1-(3-pyridinyl)ethanone

This technical guide provides a comprehensive overview of the chemical properties, a putative synthesis protocol, and potential areas of application for 2-fluoro-1-(3-pyridinyl)ethanone, a compound of interest for researchers and professionals in drug development and medicinal chemistry.

Core Molecular Data

2-fluoro-1-(3-pyridinyl)ethanone is a derivative of 1-(3-pyridinyl)ethanone, also known as 3-acetylpyridine. The introduction of a fluorine atom into the acetyl group significantly influences the molecule's electronic properties, which can in turn affect its reactivity and biological activity.

Property	Value	Source
Chemical Formula	C ₇ H ₆ FNO	Calculated
Molecular Weight	139.13 g/mol	Calculated
Base Compound Formula	C ₇ H ₇ NO	[1] [2]
Base Compound Molecular Weight	121.14 g/mol	[1] [2]

Synthetic Protocol

While a specific, validated synthesis protocol for 2-fluoro-1-(3-pyridinyl)ethanone is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of similar α -haloketones and fluorinated organic compounds. The following proposed methodology is adapted from protocols for related compounds.^{[3][4][5]}

Objective: To synthesize 2-fluoro-1-(3-pyridinyl)ethanone from 1-(3-pyridinyl)ethanone via electrophilic fluorination.

Materials:

- 1-(3-pyridinyl)ethanone
- A suitable electrophilic fluorinating agent (e.g., Selectfluor™)
- An appropriate aprotic solvent (e.g., acetonitrile, dichloromethane)
- Acid or base catalyst (if required)
- Standard laboratory glassware and purification equipment (e.g., chromatography column)

Methodology:

- **Reaction Setup:** In a clean, dry reaction vessel, dissolve 1-(3-pyridinyl)ethanone in the chosen aprotic solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Reagent Addition:** Gradually add the electrophilic fluorinating agent to the solution at a controlled temperature. The reaction may be performed at room temperature or require cooling depending on the reactivity of the chosen fluorinating agent.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS), to determine the point of completion.
- **Work-up:** Upon completion, quench the reaction by adding a suitable quenching agent. The organic layer is then washed with water and brine, dried over an anhydrous salt (e.g.,

sodium sulfate), and the solvent is removed under reduced pressure.

- Purification: The crude product is purified using column chromatography on silica gel with an appropriate eluent system to yield pure 2-fluoro-1-(3-pyridinyl)ethanone.

Characterization: The structure and purity of the final product should be confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , and ^{19}F NMR) and Mass Spectrometry (MS).

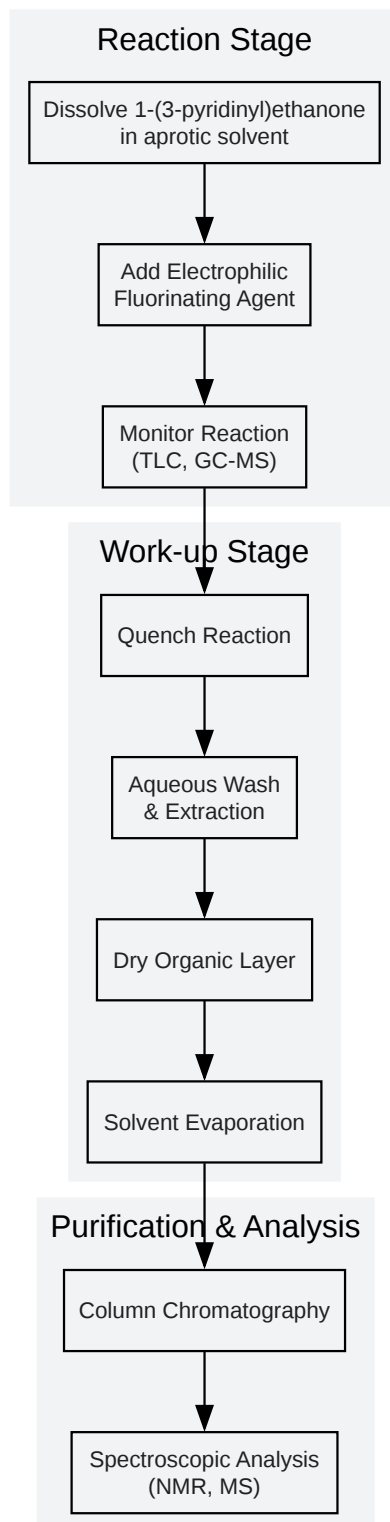
Potential Biological Significance and Signaling Pathways

Specific studies on the biological activity and associated signaling pathways of 2-fluoro-1-(3-pyridinyl)ethanone are not extensively documented. However, the pyridine moiety is a common scaffold in medicinal chemistry, and related pyridine-containing compounds have shown a range of biological activities.^{[6][7][8]} For instance, some pyridine derivatives have been investigated for their potential as anticancer agents by targeting signaling pathways involving kinases such as AKT1, estrogen receptor alpha (ER α), and human epidermal growth factor receptor 2 (HER2).^[6] The introduction of a fluorine atom can enhance metabolic stability and binding affinity, making 2-fluoro-1-(3-pyridinyl)ethanone a candidate for screening in various biological assays.

Visualizing the Synthetic Workflow

The following diagram illustrates a generalized workflow for the proposed synthesis of 2-fluoro-1-(3-pyridinyl)ethanone.

General Synthetic Workflow for 2-fluoro-1-(3-pyridinyl)ethanone



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Caption: A generalized workflow for the synthesis of 2-fluoro-1-(3-pyridinyl)ethanone.

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